

Application Notes and Protocols for S18-000003 in Autoimmune Disease Research

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Compound of Interest

Compound Name: S18-000003

Cat. No.: B610623

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Introduction

S18-000003 is a potent, selective, and orally active inhibitor of the Retinoic Acid Receptor-related Orphan Receptor gamma t (ROR γ t). ROR γ t is a critical transcription factor that governs the differentiation and function of T helper 17 (Th17) cells.[1] These cells are key drivers of inflammation in a variety of autoimmune diseases, including psoriasis, rheumatoid arthritis, and multiple sclerosis, primarily through their production of pro-inflammatory cytokines such as Interleukin-17 (IL-17). By antagonizing ROR γ t, **S18-000003** effectively suppresses the Th17 pathway, leading to a reduction in IL-17 production and subsequent amelioration of inflammatory responses.[2] These characteristics make **S18-000003** a valuable research tool for investigating the role of the Th17/IL-17 axis in autoimmune and inflammatory disorders and for the preclinical evaluation of potential therapeutic agents.

Mechanism of Action

S18-000003 functions as a ROR γ t antagonist, directly inhibiting its transcriptional activity. This leads to the suppression of the genetic program responsible for Th17 cell differentiation and the subsequent production of pro-inflammatory cytokines. The primary mechanism involves the inhibition of Il17a gene transcription, which consequently reduces the secretion of IL-17A.[3] This targeted action on the master regulator of Th17 cells allows for the specific investigation of this pathway in various disease models.

Data Presentation

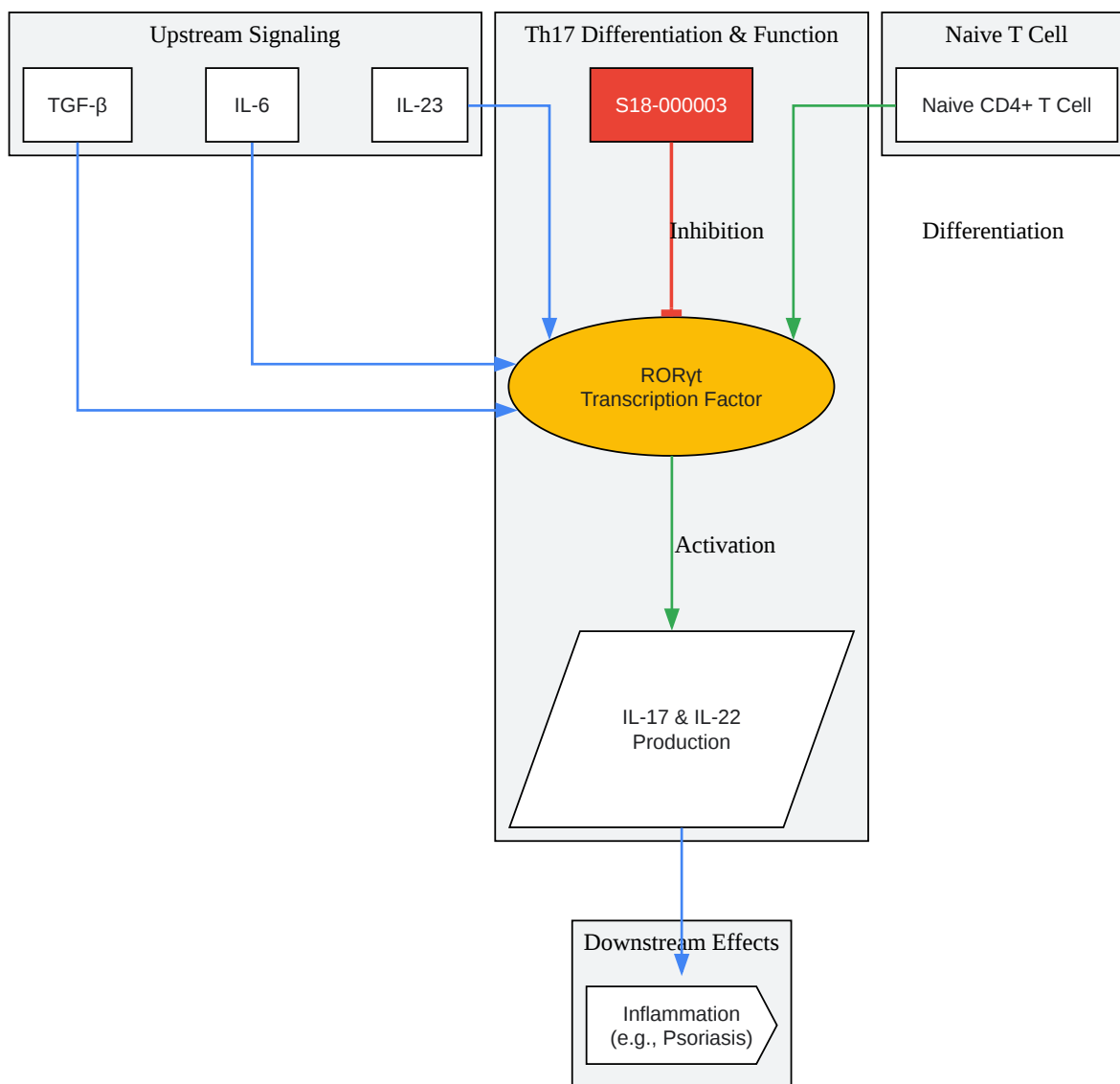
The following tables summarize the key in vitro and in vivo activities of **S18-000003**.

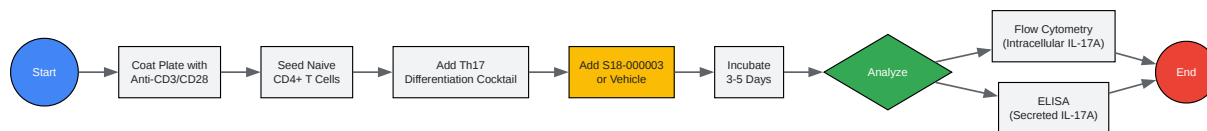
In Vitro Activity of S18-000003	
Assay	IC50 Value
Human RORyt-GAL4 Promoter Reporter Assay	29 nM
Human Th17 Differentiation	13 nM
Mouse RORyt-dependent Transactivation	0.34 μ M
Mouse Th17 Cell Differentiation	0.20 μ M
Human RORyt Competitive Binding Assay	<30 nM

In Vivo Activity and Pharmacokinetics of S18-000003	
Parameter	Value/Effect
Oral Bioavailability (Rat)	54.5%
IL-17 Production in IL-23-Challenged Mice	Dose-dependent inhibition
TPA-Induced Psoriasis Model (Topical Application)	Dose-dependent therapeutic effect

Signaling Pathway

The following diagram illustrates the signaling pathway inhibited by **S18-000003**.





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- 3. TPA induction leads to a Th17-like response in transgenic K14/VEGF mice: a novel in vivo screening model of psoriasis - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for S18-000003 in Autoimmune Disease Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610623#s18-000003-experimental-design-for-autoimmune-disease-research]

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